

Matsukaze-lactone and its Derivatives: A Technical Guide

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Compound of Interest

Compound Name: Matsukaze-lactone

Cat. No.: B1162303

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Introduction

Matsukaze-lactone is a naturally occurring coumarin, a class of benzopyrone compounds known for their diverse pharmacological activities. Isolated from the leaves of *Boenninghausenia albiflora*, a plant utilized in traditional medicine, **Matsukaze-lactone** represents a potential scaffold for the development of novel therapeutic agents.^[1] This technical guide provides a comprehensive overview of the current, albeit limited, knowledge surrounding **Matsukaze-lactone**, its general class of related compounds (lactones), and the biological activities associated with its plant of origin.

Structure and Physicochemical Properties of Matsukaze-lactone

Property	Value	Reference
Chemical Name	[6,8'-Bi-2H-1-benzopyran]-2,2'-dione, 7,7'-dimethoxy-	[2]
CAS Number	3153-73-9	[2]
Molecular Formula	C ₂₀ H ₁₄ O ₆	[2]
Molecular Weight	350.32 g/mol	[2]

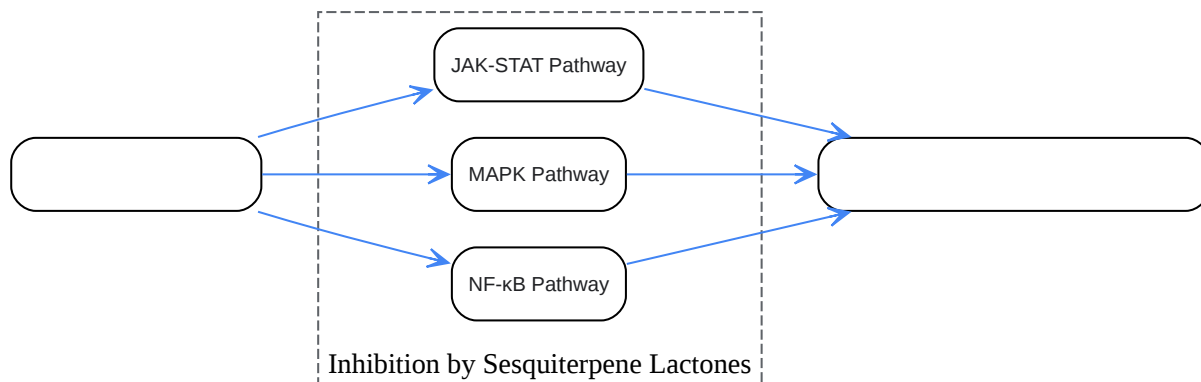
General Biological Activities of Related Lactone Compounds

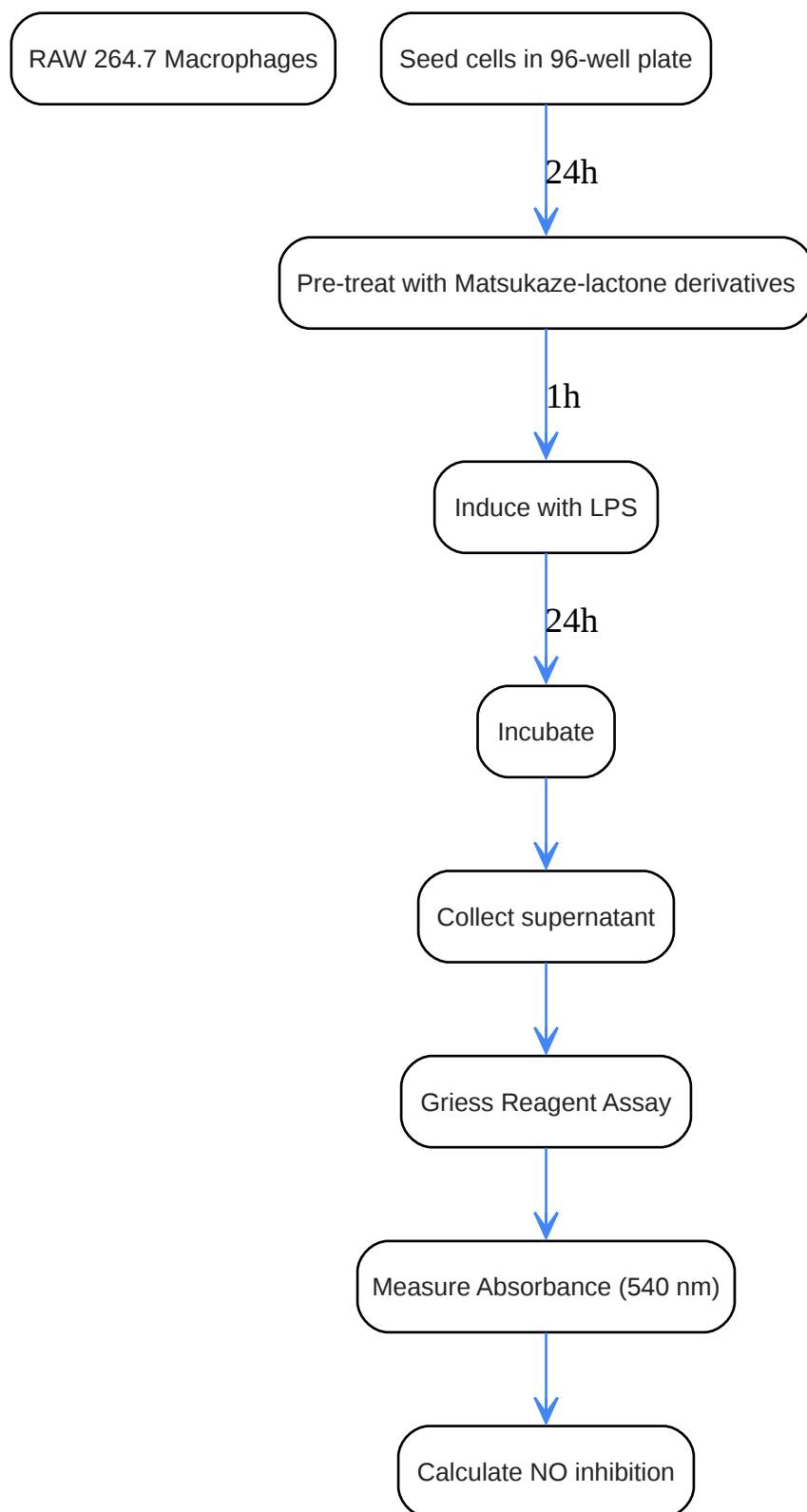
While specific biological data for **Matsukaze-lactone** is not readily available in the public domain, the broader class of lactones, particularly sesquiterpene lactones, has been the subject of extensive research. These studies provide a foundation for potential areas of investigation for **Matsukaze-lactone** and its derivatives.

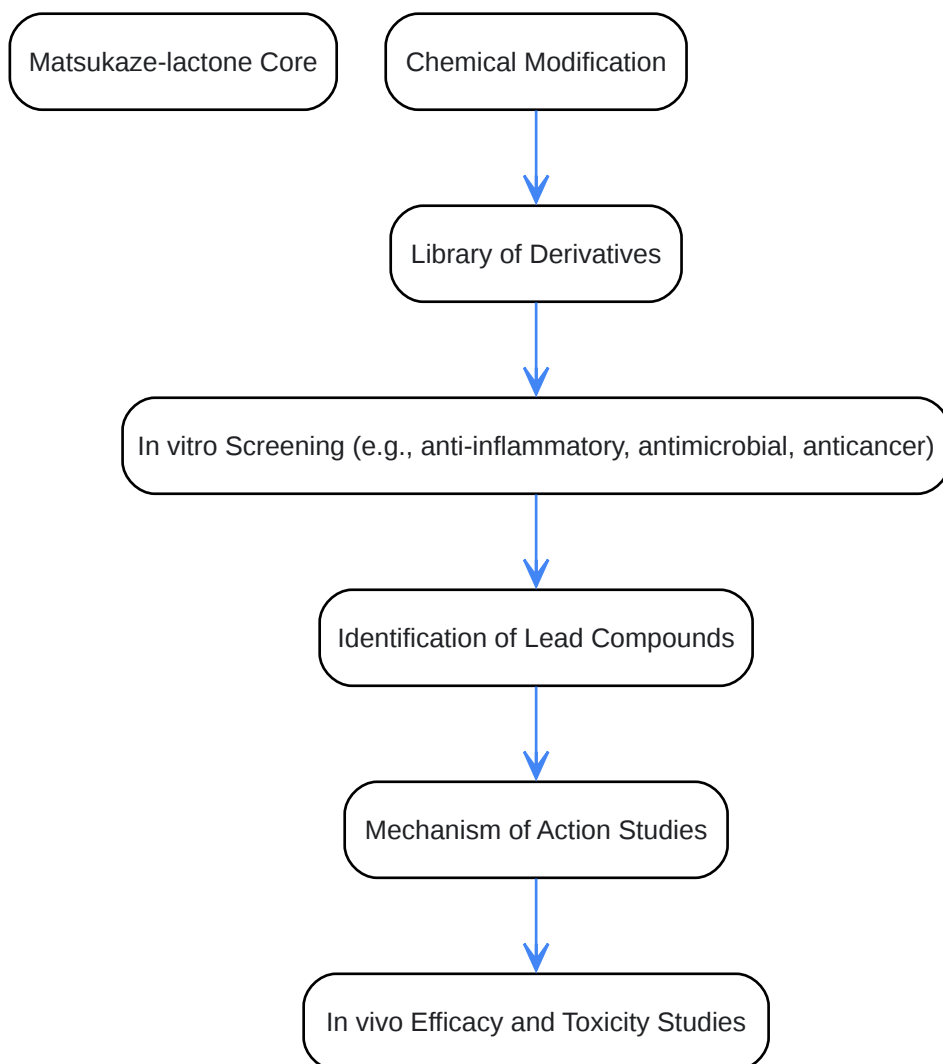
Anti-inflammatory Activity

Sesquiterpene lactones are well-documented for their anti-inflammatory properties. The primary mechanism of action is believed to be the inhibition of key pro-inflammatory signaling pathways.

Signaling Pathways Implicated in the Anti-inflammatory Action of Sesquiterpene Lactones







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References

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- 2. Phytochemical properties and antioxidant activities of the leaf extracts of Boenninghausenia albiflora (Hook.) Rchb. ex. Meisn. (Rutaceae) | Berkala Penelitian Hayati [berkalahayati.org]

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